

1-Chloroethyl Cyclohexyl Carbonate as a halogenated organic compound

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Compound of Interest

Compound Name: 1-Chloroethyl Cyclohexyl Carbonate

Cat. No.: B051669

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An In-depth Technical Guide to 1-Chloroethyl Cyclohexyl Carbonate

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Chloroethyl Cyclohexyl Carbonate is a halogenated organic compound with significant applications as a reactive intermediate in pharmaceutical and polymer chemistry. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and primary applications, with a focus on its role in drug development. Detailed experimental protocols, quantitative data, and workflow visualizations are presented to support researchers and scientists in their work with this versatile compound.

Introduction

1-Chloroethyl cyclohexyl carbonate (CECC), with the chemical formula $C_9H_{15}ClO_3$, is a chlorinated carbonate ester.^[1] It is a colorless to pale yellow liquid at room temperature with a characteristic faint, ether-like, or ester-like odor.^[1] The presence of a chloroethyl group makes it a reactive molecule, particularly susceptible to nucleophilic substitution reactions.^{[1][2][3]} This reactivity is harnessed in organic synthesis, most notably in the production of prodrugs, where

it serves as a key intermediate.[1][2] One of its most prominent applications is in the synthesis of the angiotensin II receptor antagonist, Candesartan Cilexetil.[4][5]

Physicochemical Properties

A summary of the key physicochemical properties of **1-Chloroethyl Cyclohexyl Carbonate** is presented in the table below. This data is essential for handling, storage, and application of the compound in a laboratory or industrial setting.

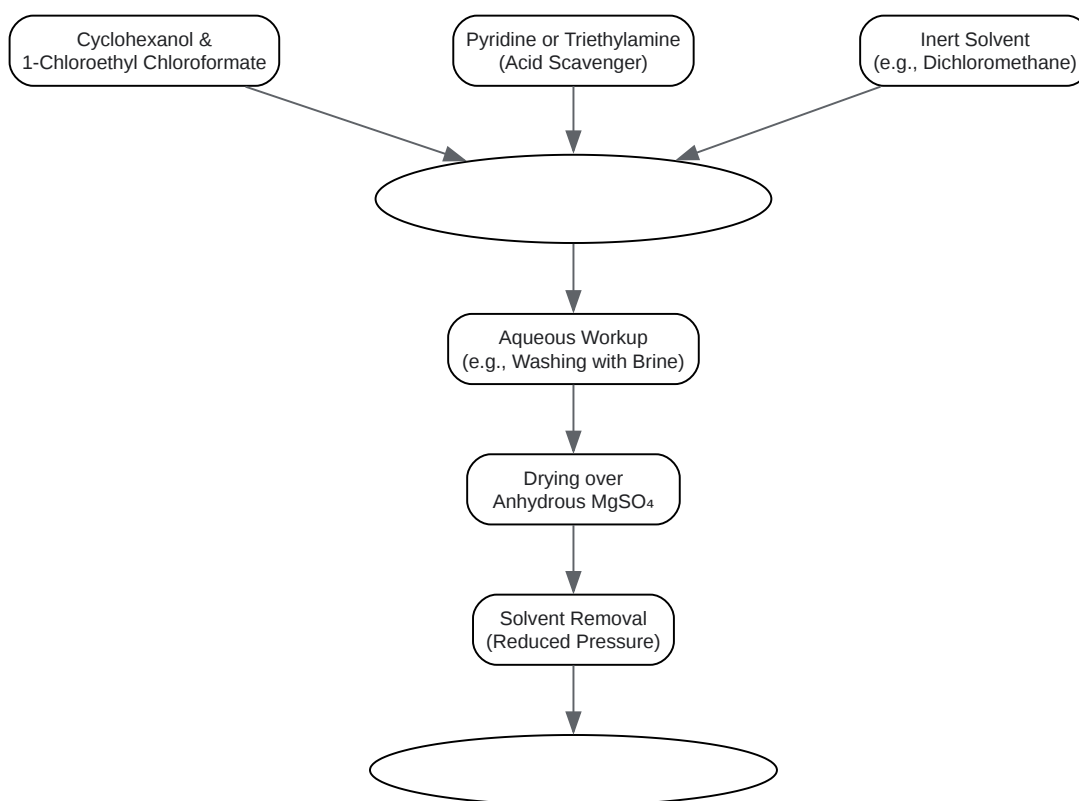
Property	Value	References
Molecular Formula	C ₉ H ₁₅ ClO ₃	[1][6][7][8][9][10][11][12]
Molecular Weight	206.66 g/mol	[2][9][13][14]
CAS Number	99464-83-2	[1][2][4][5][6][7][8][10][11][12][15]
Appearance	Colorless to pale yellow liquid	[1][4][7]
Odor	Faint, ether-like or ester-like	[1]
Density	1.12 g/cm ³ (Predicted: 1.13±0.1 g/cm ³)	[4][6]
Melting Point	-16 °C	[6]
Boiling Point	84 °C at 10 mmHg	[3][4]
Flash Point	84 °C	[3]
Solubility	Soluble in common organic solvents (e.g., chloroform, ethyl acetate, methanol, toluene, acetone, THF); slightly soluble in water.	[1][4][6][16]
Storage Temperature	2-8°C, sealed in a dry place.	[1][4][12]

Synthesis and Reaction Mechanisms

The primary route for the synthesis of **1-Chloroethyl Cyclohexyl Carbonate** is through the reaction of cyclohexanol with 1-chloroethyl chloroformate.[2][3] This reaction is typically carried out in the presence of a base, such as pyridine or triethylamine, which acts as an acid scavenger to neutralize the hydrochloric acid byproduct.[2][17]

General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **1-Chloroethyl Cyclohexyl Carbonate**.

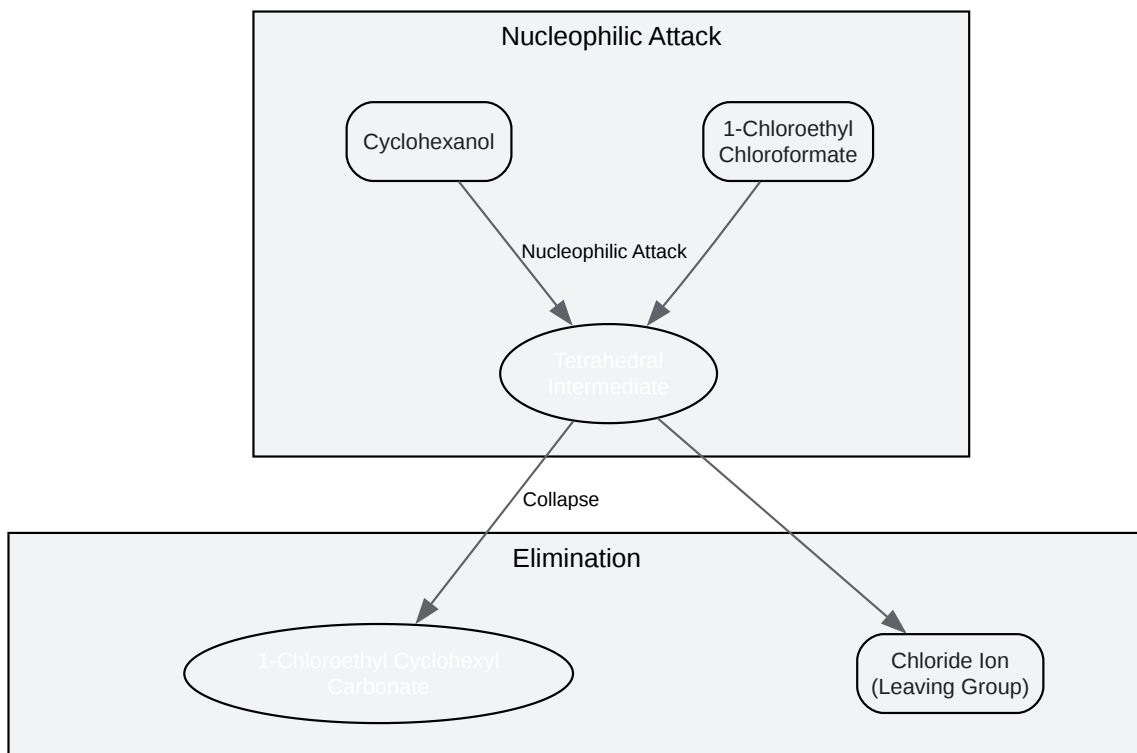


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General synthesis workflow for **1-Chloroethyl Cyclohexyl Carbonate**.

Reaction Mechanism: Nucleophilic Acyl Substitution

The synthesis proceeds via a nucleophilic acyl substitution mechanism. The hydroxyl group of cyclohexanol acts as a nucleophile, attacking the electrophilic carbonyl carbon of 1-chloroethyl chloroformate. This forms a tetrahedral intermediate which then collapses, eliminating a chloride ion to form the final product.



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Nucleophilic acyl substitution mechanism for the synthesis.

Experimental Protocols

Detailed experimental protocols are crucial for the successful synthesis and analysis of **1-Chloroethyl Cyclohexyl Carbonate**.

Synthesis of 1-Chloroethyl Cyclohexyl Carbonate

This protocol is adapted from established literature procedures.^{[4][8][17]}

Materials:

- Cyclohexanol
- 1-Chloroethyl chloroformate
- Pyridine (or Triethylamine)
- Dichloromethane (anhydrous)
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate

Procedure:

- Dissolve cyclohexanol (1.0 eq) and pyridine (1.2 eq) in anhydrous dichloromethane in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add 1-chloroethyl chloroformate (1.05 eq) dropwise to the stirred solution over a period of 10-15 minutes.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 16 hours.
- Wash the reaction mixture with three portions of saturated aqueous sodium chloride.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield **1-Chloroethyl Cyclohexyl Carbonate** as a colorless oil.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of **1-Chloroethyl Cyclohexyl Carbonate**.^[18]

Conditions:

- Column: Newcrom R1
- Mobile Phase: Acetonitrile (MeCN), Water, and Phosphoric Acid
- Detection: UV
- Note: For Mass Spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid.

Applications in Drug Development and Polymer Chemistry

The primary application of **1-Chloroethyl Cyclohexyl Carbonate** is as a reactive intermediate in the synthesis of pharmaceuticals and specialty polymers.^{[1][3][7]}

Pharmaceutical Intermediate

CECC is a key intermediate in the synthesis of prodrugs, which are inactive compounds that are metabolized in the body to produce an active drug.^[2] This strategy is often used to improve the bioavailability of a therapeutic agent.^[2] A notable example is its use in the production of Candesartan Cilexetil, an antihypertensive drug.^{[4][5]}

Polymer Chemistry

In polymer chemistry, **1-Chloroethyl Cyclohexyl Carbonate** can be used as a monomer or a cross-linking agent for the synthesis of specialty polycarbonates.^{[1][3]} Its ability to react with various nucleophiles makes it a candidate for creating polymers with controlled architectures and properties, including biodegradable polymers for drug delivery applications.^[3]

Safety and Handling

1-Chloroethyl Cyclohexyl Carbonate is considered a hazardous substance and should be handled with appropriate safety precautions.

Hazard Identification

- Toxicity: Moderately to highly toxic upon exposure.[1] The oral LD50 in rats is 5600 mg/kg.[6]
- Irritation: Irritating to the eyes, respiratory system, and skin.[1][6]
- Sensitization: Prolonged or high-level exposure can lead to sensitization effects.[1]
- Decomposition: It is hydrolytically unstable and may release hydrogen chloride upon decomposition.[1]

Recommended Handling Practices

- Work in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry place.

Conclusion

1-Chloroethyl Cyclohexyl Carbonate is a valuable and versatile halogenated organic compound with significant utility in both pharmaceutical and materials science. Its role as a key intermediate in the synthesis of important drugs like Candesartan Cilexetil underscores its importance in drug development. A thorough understanding of its properties, synthesis, and handling is essential for researchers and scientists working with this compound. This guide provides a foundational resource to support such endeavors.

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